

Technical Whitepaper: Spectroscopic Profiling & Synthesis of 3-Benzyloxybenzaldehyde-alpha-D1

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Compound of Interest

Compound Name: 3-Benzyloxybenzaldehyde-alpha-D1

Cat. No.: B12297330

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Executive Summary

3-Benzyloxybenzaldehyde-alpha-D1 is the selectively deuterated isotopologue of 3-benzyloxybenzaldehyde, where the formyl hydrogen is replaced by deuterium (

H). This compound serves as a critical probe in mechanistic toxicology and medicinal chemistry, particularly for investigating Aldehyde Dehydrogenase (ALDH) activity and metabolic stability.

By exploiting the Kinetic Isotope Effect (KIE), this deuterated analog allows researchers to determine rate-limiting steps in oxidation pathways without altering the steric environment of the pharmacophore. This guide outlines the definitive spectroscopic signatures required to validate the structural integrity and isotopic enrichment (>98 atom% D) of the compound.

Chemical Profile & Properties[1][2][3][4][5][6][7][8][9][10]

Property	Specification
Chemical Name	3-(Benzyloxy)benzaldehyde-
	-
Molecular Formula	
Molecular Weight	213.25 g/mol (vs. 212.24 for non-deuterated)
Exact Mass	213.0899
Appearance	White to pale cream crystalline solid
Melting Point	56–58 °C (Consistent with parent)
Solubility	Soluble in , DMSO- , MeOH; Insoluble in water

Synthesis & Production Logic

To ensure high isotopic purity (>98% D) at the formyl position, a Metal-Halogen Exchange protocol using DMF-

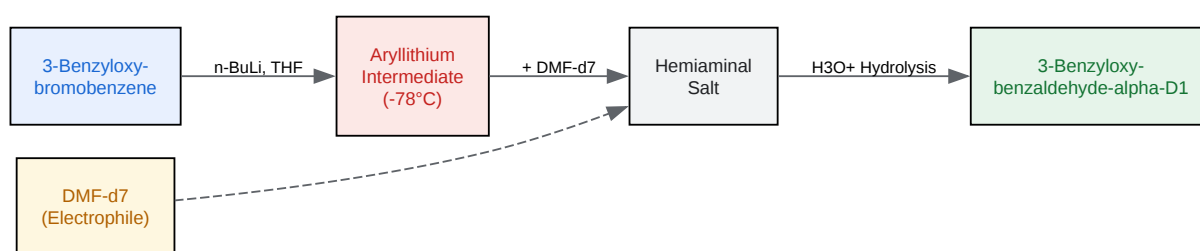
is the superior methodology compared to H/D exchange, which often suffers from back-exchange.

Experimental Protocol: DMF- Formylation

- Reagents: 3-Benzyloxybromobenzene (1.0 eq),
-BuLi (1.1 eq), DMF-
(1.2 eq, >99.5% D), THF (anhydrous).
- Lithiation: Cool THF solution of 3-benzyloxybromobenzene to -78 °C. Add
-BuLi dropwise. Stir for 30 min to generate the aryllithium intermediate.
- Quench: Rapidly add DMF-

- . The deuterated formyl group is transferred from the perdeuterated amide.
- Hydrolysis: Warm to 0 °C and quench with aqueous
- .
- Purification: Silica gel chromatography (Hexanes/EtOAc 9:1).

Reaction Pathway Visualization



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Caption: Figure 1. High-fidelity synthesis via cryogenic lithiation and DMF-d7 trapping to ensure exclusive alpha-deuteration.

Spectroscopic Characterization

The validation of **3-Benzyloxybenzaldehyde-alpha-D1** relies on the absence of standard aldehyde signals and the appearance of isotope-specific coupling patterns.

A. Nuclear Magnetic Resonance (NMR)[3][4]

1. Proton NMR (

¹H NMR)

The most diagnostic feature is the silent formyl region.

- Parent (

): Sharp singlet at

9.95 ppm.

- Deuterated (

): Complete disappearance of the signal at

9.95 ppm.

- Integration Check: The ratio of aromatic protons to the benzylic methylene () must remain 9:2. Any residual signal at 9.95 ppm quantifies the % non-deuterated impurity.

Table 1: Comparative

¹H NMR Data (400 MHz,

)

Position	(ppm)	Multiplicity	Integral	Assignment
CHO ()	Silent	--	0H	C-D (Formyl)
Ar-H (2)	7.48	s	1H	Ortho to CHO
Ar-H (4,5,6)	7.30–7.45	m	3H	Meta/Para to CHO
Ph-H (Benzyl)	7.30–7.45	m	5H	Benzyloxy Ring
Benzyl	5.15	s	2H	

2. Carbon-13 NMR (

¹³C NMR)

Deuterium (

) couples to carbon, splitting the carbonyl signal into a triplet (

).

- Parent (

): Singlet at

192.1 ppm.

- Deuterated (

): 1:1:1 Triplet at

191.8 ppm.

- Coupling Constant:

Hz.

- Isotope Shift: Upfield shift of ~0.3 ppm due to the heavier mass of D.

B. Mass Spectrometry (MS)

Mass spectrometry provides definitive confirmation of the mass shift (+1 Da).

Table 2: EI-MS Fragmentation Analysis

Ion Fragment	m/z ()	m/z ()	Mechanistic Insight
Molecular Ion ()	212	213	Confirmation of D-incorporation.
/	211	211	Loss of the formyl H/D radical. Both converge to the same cation ().
/	183	183	Loss of the formyl group entirely. Mass remains unchanged.
Tropylium Ion	91	91	Benzyl fragment () derived from the benzyloxy group. Unchanged.

Quality Control Rule: The abundance of

212 (residual parent) relative to 213 determines isotopic purity.

C. Infrared Spectroscopy (IR)

The vibrational frequency of the C-H bond shifts significantly upon deuteration due to the reduced mass effect (

).

- C-H Stretch (Aldehyde): The characteristic "Fermi doublet" (2720 & 2820 cm) disappears.
- C-D Stretch: A new, weaker band appears at 2050–2100 cm

- C=O Stretch: Shifts slightly to lower wavenumber (e.g., 1695 cm

1692 cm

) due to coupling with the heavier D atom.

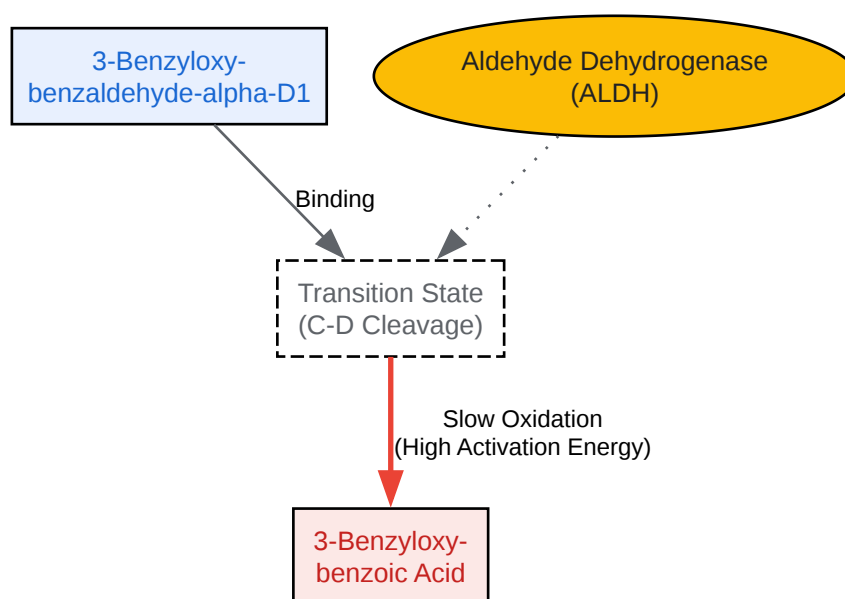
Applications & Logic

Metabolic Stability Studies

3-Benzyloxybenzaldehyde is a scaffold for ALDH1A3 inhibitors [1]. The alpha-deuterated analog is used to block the primary metabolic pathway: oxidation to 3-benzyloxybenzoic acid.

- Logic: The C-D bond is stronger than the C-H bond. If C-H bond cleavage is the rate-limiting step (Primary Kinetic Isotope Effect,), the deuterated compound will show significantly extended half-life () in microsomal stability assays.

Signal Pathway: Metabolic Blockade



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Caption: Figure 2. Deuterium substitution increases activation energy for ALDH-mediated oxidation, slowing metabolic clearance.

References

- ALDH Inhibition Context
 - Source: Design, Synthesis, Biological Evaluation and In Silico Study of Benzyloxybenzaldehyde Derivatives as Selective ALDH1A3 Inhibitors.[1][2] Molecules, 2021.[2]
 - URL:[[Link](#)]
- Parent Compound Data (NIST)
 - Source: Benzaldehyde, 3-(phenylmethoxy)- Mass Spectrum (Electron Ionization).[3] NIST Chemistry WebBook.[4]
 - URL:[[Link](#)]
- Synthesis Methodology (Deuterated Aldehydes)
 - Source: Practical Synthesis of C-1 Deuterated Aldehydes Enabled by NHC C
 - URL:[[Link](#)]
- General NMR Data (Parent)
 - Source: 3-Benzyloxybenzaldehyde NMR Spectra.[5] ChemicalBook.

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Sources

- [1. Design, Synthesis, Biological Evaluation and In Silico Study of Benzyloxybenzaldehyde Derivatives as Selective ALDH1A3 Inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [2. Design, Synthesis, Biological Evaluation and In Silico Study of Benzyloxybenzaldehyde Derivatives as Selective ALDH1A3 Inhibitors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Benzaldehyde, 3-\(phenylmethoxy\)- \[webbook.nist.gov\]](#)
- [4. SID 135032029 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. spectrabase.com \[spectrabase.com\]](#)
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